

Personal protective equipment for handling Ethyl ethoxyacetate

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Compound of Interest

Compound Name: Ethyl ethoxyacetate

Cat. No.: B1329361

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Essential Safety and Handling Guide for Ethyl Ethoxyacetate

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Ethyl ethoxyacetate**. Adherence to these procedures is critical for ensuring laboratory safety.

Quantitative Data Summary

The following table summarizes key quantitative data for **Ethyl ethoxyacetate**.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₂ O ₃	[1]
Molecular Weight	132.16 g/mol	[1]
Flash Point	41°C - 50°C (closed cup)	[2]
Boiling Point	156 °C	
Density	0.975 g/mL at 25 °C	

Operational and Disposal Plans Required Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent exposure. The type of protective equipment must be selected according to the concentration and amount of the substance at the specific workplace.
[1]

- Eye and Face Protection: Wear NIOSH-approved safety glasses with side-shields (conforming to EN166) or a face shield.[1] Contact lenses should not be worn when working with this substance.[3]
- Skin Protection:
 - Gloves: Handle with chemical-resistant gloves that have been inspected prior to use.[1] Gloves must comply with EU Directive 89/686/EEC and the EN 374 standard.[1] Use proper glove removal technique to avoid skin contact.[1]
 - Clothing: Wear impervious clothing, such as a lab coat, to prevent skin exposure.[1][4]
- Respiratory Protection:
 - Work in a well-ventilated area or under a chemical fume hood to minimize inhalation of vapors.[2]
 - If ventilation is inadequate or for higher exposures, use a NIOSH-approved respirator with appropriate cartridges (e.g., Type ABEK-P2 (EU EN 143) or Type OV/AG/P99 (US)).[1]

Safe Handling Protocol

Pre-Operational Checks:

- Ensure a safety shower and eyewash station are readily accessible.[4]
- Verify the work area, preferably a chemical fume hood, is well-ventilated.[2]
- Inspect all required PPE for integrity before use.[1]
- Locate and ensure accessibility of spill cleanup materials and fire extinguishers (suitable types include alcohol-resistant foam, dry chemical, or carbon dioxide).[1][5]
- Keep containers tightly closed when not in use.[4][6]

Handling Procedure:

- Keep **Ethyl ethoxyacetate** away from heat, sparks, open flames, and other ignition sources.
[6][7] This compound is a flammable liquid.[5][6]
- Use only non-sparking tools and explosion-proof equipment.[6][8]
- Ground and bond containers when transferring material to prevent static discharge.[6]
- Avoid all personal contact, including inhalation of vapors or mists.[1][9]
- Avoid contact with incompatible materials such as strong oxidizing agents, acids, and bases.
[6][10]
- Wash hands thoroughly after handling the product, before breaks, and at the end of the workday.[1][4]

Post-Handling and Storage:

- Store in a cool, dry, and well-ventilated place.[1][4][6]
- Keep the container tightly closed and sealed.[1][4]
- Store away from incompatible materials and foodstuff containers.[8][9]

Spill and Waste Disposal Plan

Accidental Release Measures:

- Minor Spills:
 - Remove all sources of ignition immediately.[9]
 - Ensure adequate ventilation.[1]
 - Absorb the spill with an inert material (e.g., sand, earth, or vermiculite).[4][9]
 - Collect the absorbed material using non-sparking tools and place it in a suitable, closed, and labeled container for disposal.[1][9]

- Major Spills:
 - Evacuate personnel to a safe area.[\[1\]](#)
 - Wear appropriate PPE, including respiratory protection.[\[9\]](#)
 - Prevent the spill from entering drains or waterways.[\[1\]](#)[\[9\]](#)
 - Contain the spill and follow the cleanup procedure for minor spills.[\[9\]](#)

Disposal Protocol:

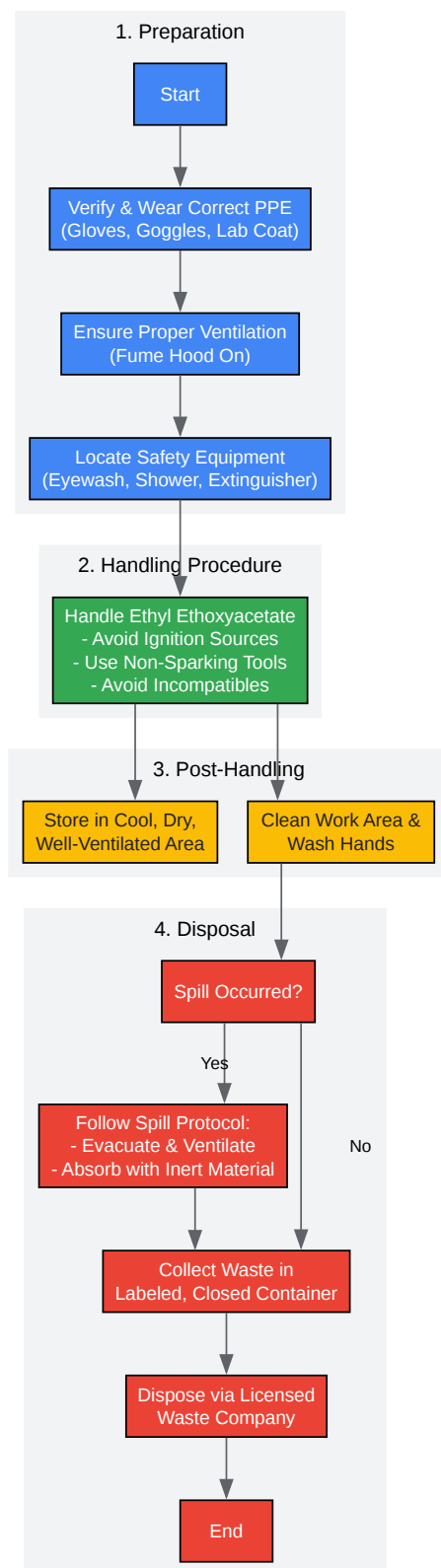
- Chemical waste must be disposed of in accordance with local, regional, and national regulations.[\[6\]](#)[\[11\]](#)
- Dispose of surplus and non-recyclable solutions through a licensed disposal company.[\[1\]](#)
- The material may be burned in a chemical incinerator equipped with an afterburner and scrubber; exercise extra care as the material is flammable.[\[1\]](#)
- Contaminated Packaging: Dispose of contaminated packaging as unused product. Do not re-use empty containers.[\[1\]](#)[\[10\]](#)

First Aid Measures

- Eye Contact: Immediately rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids, and consult a physician.[\[1\]](#)[\[6\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Consult a physician if irritation develops or persists.[\[1\]](#)[\[4\]](#)
- Inhalation: Move the person into fresh air. If breathing is difficult or stops, provide artificial respiration and consult a physician.[\[1\]](#)[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.[\[1\]](#)[\[5\]](#)

Visual Workflow for Safe Handling

The following diagram illustrates the procedural flow for safely handling **Ethyl ethoxyacetate** from preparation to disposal.



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Caption: Workflow for safe handling of **Ethyl ethoxyacetate**.

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